

AF38469 and its Interaction with the Neurotensin Receptor System: A Technical Guide

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Compound of Interest

Compound Name: AF38469

Cat. No.: B15605659

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Abstract

AF38469 is a selective, orally bioavailable small molecule inhibitor of Sortilin (also known as Neurotensin Receptor-3, NTSR3). It exerts its effects by competitively binding to the neurotensin binding site within the Vps10p domain of Sortilin, thereby blocking the interaction of neurotensin and other ligands that share this binding pocket. This inhibition modulates downstream signaling pathways, including those involved in neuronal viability, lysosomal biogenesis, and inflammation. This technical guide provides a comprehensive overview of the interaction between **AF38469** and Sortilin, presenting key quantitative data, detailed experimental protocols for relevant assays, and visual representations of the associated signaling pathways and experimental workflows.

Quantitative Data

The following tables summarize the available quantitative data for the interaction of **AF38469** with Sortilin.

Table 1: Binding Affinity of **AF38469** for Sortilin

Compound	Target	Assay Type	Radioligand	IC50 (nM)	Ki (nM)	Reference
AF38469	Sortilin	Scintillation Proximity Assay (SPA)	[3H]-Neurotensin	330	Not Reported	[1][2]

Table 2: Selectivity of **AF38469**

A standard selectivity panel has demonstrated that **AF38469** exhibits high selectivity for Sortilin. At a concentration of 10 μ M, **AF38469** showed no significant inhibition or stimulation (>50%) of a wide range of other targets, including the neurotensin receptor 1 (NTSR1). This highlights the specific nature of its interaction with Sortilin.

Experimental Protocols

Sortilin Binding Assay: [3H]-Neurotensin Displacement

This protocol describes a scintillation proximity assay (SPA) to determine the binding affinity of **AF38469** to Sortilin by measuring the displacement of radiolabeled neurotensin.[3]

Materials:

- Recombinant human Sortilin
- [3H]-Neurotensin
- **AF38469**
- Assay Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 2.0 mM CaCl₂, 0.1% BSA, 0.1% Tween-20
- Ni-chelate imaging beads (e.g., from PerkinElmer)
- Unlabeled Neurotensin (for positive control)
- DMSO (for vehicle control)

- 384-well Optiplate

Procedure:

- Prepare serial dilutions of **AF38469** in DMSO.
- In a 384-well Optiplate, pre-incubate the desired concentrations of **AF38469** with 150 nM Sortilin in assay buffer for 30 minutes at room temperature. The total volume should be adjusted to allow for the subsequent addition of other reagents.
- Add [3H]-Neurotensin to a final concentration of 5 nM.
- Add Ni-chelate imaging beads according to the manufacturer's instructions.
- Incubate the plate for 6 hours at room temperature with gentle agitation.
- Read the plate on a suitable instrument, such as a ViewLux, with a 360-second exposure time.
- Include controls for non-specific binding (excess unlabeled neurotensin) and total binding (DMSO vehicle).
- Calculate the IC₅₀ value by fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).

TFEB Nuclear Translocation Assay: Immunocytochemistry

This protocol outlines a method to assess the effect of **AF38469** on the nuclear translocation of Transcription Factor EB (TFEB) using immunocytochemistry.^{[4][5]}

Materials:

- Neuro 2A cells (or other suitable cell line)
- pEGFP-N1-TFEB plasmid (optional, for overexpression)
- **AF38469**

- Fixative solution: 4% paraformaldehyde in PBS
- Permeabilization buffer: 0.1% Triton X-100 in PBS
- Blocking buffer: 5% normal goat serum in PBS with 0.1% Triton X-100
- Primary antibody: Rabbit anti-TFEB antibody
- Secondary antibody: Goat anti-rabbit IgG conjugated to a fluorescent probe (e.g., Alexa Fluor 488)
- DAPI (4',6-diamidino-2-phenylindole) for nuclear staining
- Phosphate-Buffered Saline (PBS)

Procedure:

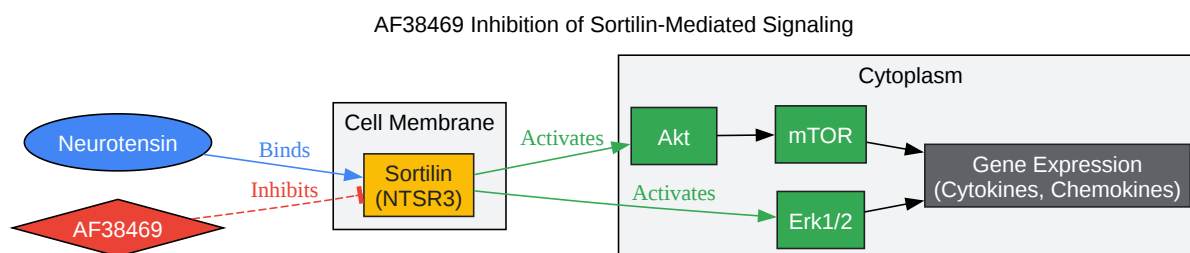
- Seed Neuro 2A cells on glass coverslips in a 24-well plate and allow them to adhere overnight.
- (Optional) Transfect the cells with the pEGFP-N1-TFEB plasmid using a suitable transfection reagent and incubate for 24 hours.
- Treat the cells with **AF38469** (e.g., 40 nM and 400 nM) or DMSO (vehicle control) in culture medium for 90-180 minutes at 37°C.[\[4\]](#)[\[5\]](#)
- Wash the cells twice with PBS.
- Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes.
- Wash the cells three times with PBS.
- Block non-specific binding with blocking buffer for 1 hour at room temperature.

- Incubate the cells with the primary anti-TFEB antibody, diluted in blocking buffer, overnight at 4°C.
- Wash the cells three times with PBS.
- Incubate the cells with the fluorescently labeled secondary antibody, diluted in blocking buffer, for 1 hour at room temperature in the dark.
- Wash the cells three times with PBS.
- Counterstain the nuclei with DAPI for 5 minutes.
- Wash the cells twice with PBS.
- Mount the coverslips on microscope slides using an anti-fade mounting medium.
- Visualize the cells using a fluorescence microscope and quantify the nuclear-to-cytoplasmic fluorescence ratio of TFEB to determine the extent of nuclear translocation.

Signaling Pathways and Experimental Workflows

Sortilin-Mediated Neurotensin Signaling

Neurotensin binding to Sortilin (NTSR3) can initiate intracellular signaling cascades, including the activation of the Erk1/2, Akt, and mTOR pathways. **AF38469**, by blocking the initial binding of neurotensin, inhibits these downstream events.



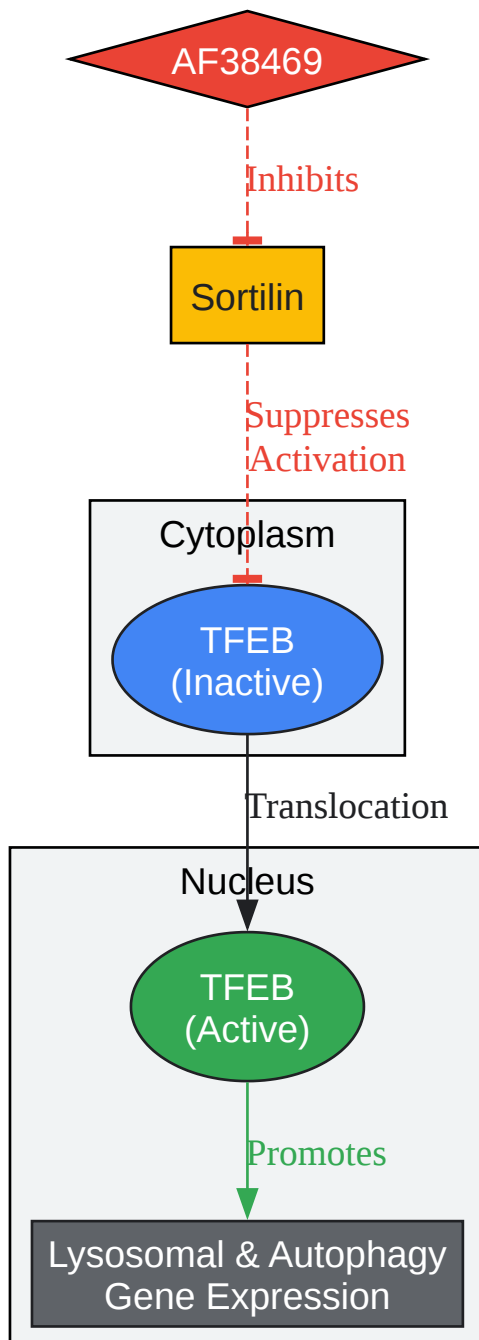
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Caption: **AF38469** inhibits Neurotensin binding to Sortilin, blocking downstream signaling.

Effect of **AF38469** on TFEB Activation

Inhibition of Sortilin by **AF38469** leads to the activation and nuclear translocation of TFEB, a master regulator of lysosomal biogenesis and autophagy.

AF38469-Induced TFEB Nuclear Translocation



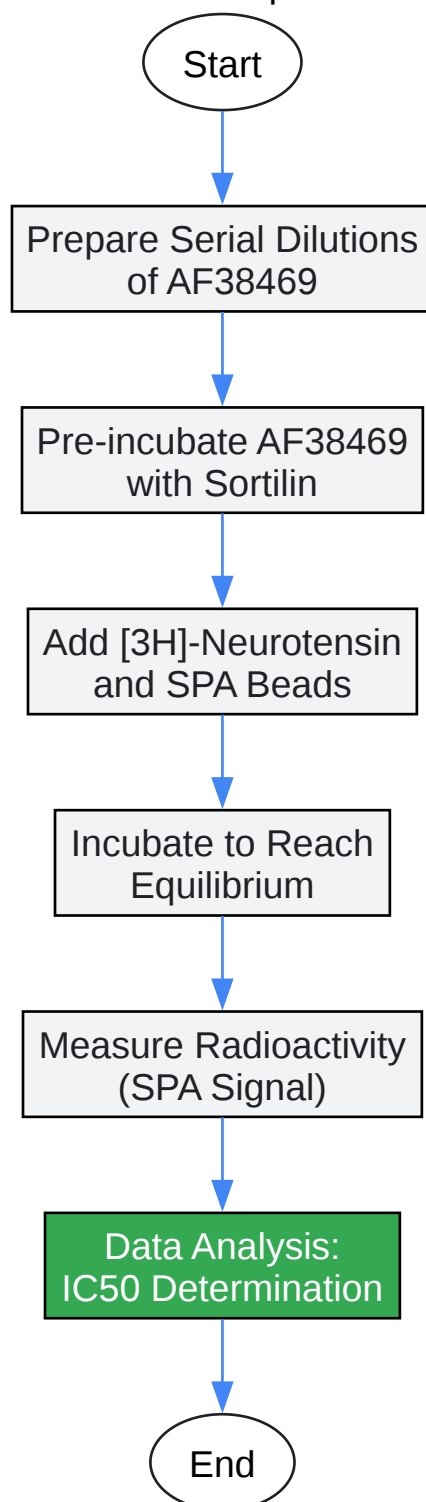
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Caption: **AF38469** inhibition of Sortilin leads to TFEB activation and translocation.

Experimental Workflow: Competitive Binding Assay

The following diagram illustrates the key steps in a competitive radioligand binding assay to determine the IC₅₀ of **AF38469**.

Workflow for AF38469 Competitive Binding Assay



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Caption: Step-by-step workflow for determining the IC₅₀ of **AF38469**.

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